

# Safe Disposal of Benzyl 5-hydroxypentanoate: A Procedural Guide

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## Compound of Interest

Compound Name: Benzyl 5-hydroxypentanoate

Cat. No.: B121578

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection.

**Benzyl 5-hydroxypentanoate**, a compound utilized in various synthetic processes, requires careful handling and disposal due to its potential hazards. This guide provides a comprehensive, step-by-step procedure for its safe disposal.

## Chemical Safety Profile

Understanding the hazard profile of **Benzyl 5-hydroxypentanoate** is the first step in its safe management. The compound is classified with the following hazard statements:

- H302: Harmful if swallowed[1][2]
- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1][2]

These classifications necessitate the use of appropriate personal protective equipment (PPE) and adherence to strict disposal protocols.

## Quantitative Data Summary

For quick reference, the key identifiers and physical properties of **Benzyl 5-hydroxypentanoate** are summarized in the table below.

Property	Value
CAS Number	134848-96-7
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>3</sub>
Molecular Weight	208.25 g/mol
Appearance	Colorless to clear Pale Yellow Oil
Boiling Point	314.8±25.0 °C (Predicted)
Density	1.100±0.06 g/cm <sup>3</sup> (Predicted)
Storage Temperature	2-8°C (Refrigerator) or -80°C

## Experimental Protocol: Disposal Procedure

This protocol outlines the necessary steps for the safe and compliant disposal of **Benzyl 5-hydroxypentanoate**.

Objective: To safely dispose of **Benzyl 5-hydroxypentanoate** waste in accordance with general laboratory safety standards.

Materials:

- Designated hazardous waste container (chemically compatible, e.g., glass or polyethylene)
- Hazardous waste labels
- Personal Protective Equipment (PPE):
  - Nitrile gloves
  - Safety glasses or goggles
  - Laboratory coat

- Fume hood
- Spill kit for chemical spills

Procedure:

- Personnel Protection: Before handling **Benzyl 5-hydroxypentanoate**, ensure all required PPE is worn. This includes a lab coat, nitrile gloves, and safety glasses.
- Waste Segregation:
  - Do not dispose of **Benzyl 5-hydroxypentanoate** down the sink or in regular trash.[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Liquid waste containing **Benzyl 5-hydroxypentanoate** should be collected in a designated container for non-halogenated organic solvent waste.
  - Solid waste, such as contaminated gloves, paper towels, or vials, should be collected in a separate, clearly labeled container for solid chemical waste.
- Waste Collection:
  - Perform all transfers of **Benzyl 5-hydroxypentanoate** waste inside a certified fume hood to minimize inhalation exposure.
  - Use a funnel for transferring liquid waste to the designated container to prevent spills.
  - Ensure the waste container is made of a material compatible with **Benzyl 5-hydroxypentanoate**. The original container is often a suitable choice for waste collection.[\[6\]](#)
  - Do not overfill the waste container; leave at least 10% headspace to allow for vapor expansion.
  - Keep the hazardous waste container securely closed when not in use.[\[4\]](#)[\[6\]](#)
- Labeling of Hazardous Waste:
  - Immediately label the hazardous waste container with a completed hazardous waste tag.

- The label must include:
  - The words "Hazardous Waste"[4]
  - The full chemical name: "**Benzyl 5-hydroxypentanoate**" (avoid abbreviations or formulas)[4]
  - The approximate concentration and volume of the waste.
  - The date the waste was first added to the container.
  - The name of the principal investigator or laboratory contact.
- Storage of Hazardous Waste:
  - Store the labeled hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible chemicals.
  - Utilize secondary containment, such as a chemical-resistant tray, to contain any potential leaks or spills.[7]
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal contractor to schedule a pickup for the waste.[8][9]
  - Follow all institutional and local regulations for the disposal of hazardous chemical waste.
- Spill and Emergency Procedures:
  - In the event of a spill, immediately alert others in the vicinity.
  - If the spill is small and you are trained to handle it, use an appropriate chemical spill kit to absorb the material.
  - Place all contaminated cleanup materials in a sealed bag and dispose of it as hazardous solid waste.

- For large spills, evacuate the area and contact your institution's emergency response team.

## Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Benzyl 5-hydroxypentanoate**.

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## References

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